

Application Notes and Protocols for Posizolid Stock Solution: Preparation and Stability

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Compound of Interest

Compound Name:	Posizolid
CAS No.:	252260-02-9
Cat. No.:	B1679054

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Abstract

This document provides detailed protocols for the preparation and storage of **Posizolid** stock solutions, a critical step for ensuring reproducibility and accuracy in preclinical research and drug development. It includes information on solubility, recommended storage conditions, and methodologies for assessing the stability of these solutions. The provided experimental workflows and data are intended to serve as a comprehensive guide for researchers working with this oxazolidinone antibiotic.

Introduction

Posizolid (also known as AZD2563 and AZD5847) is a synthetic oxazolidinone antibiotic with potent activity against a wide range of Gram-positive bacteria, including multidrug-resistant strains.[1] Accurate and consistent preparation of **Posizolid** stock solutions is fundamental for various in vitro and in vivo studies, such as minimum inhibitory concentration (MIC) assays, cytotoxicity assessments, and pharmacokinetic analyses. This document outlines the essential

procedures for preparing stable **Posizolid** stock solutions and provides guidance on stability testing.

Posizolid Properties

A summary of the key chemical and physical properties of **Posizolid** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Posizolid**

Property	Value	Source
Chemical Formula	C ₂₁ H ₂₁ F ₂ N ₃ O ₇	[2][3]
Molecular Weight	465.41 g/mol	[2][3]
Appearance	Solid powder	
Purity	>98%	
Solubility	Soluble in DMSO, not in water.	

Preparation of Posizolid Stock Solution

Given its poor water solubility, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing **Posizolid** stock solutions. For most in vitro assays, a stock solution concentration of 10-30 mM in 100% DMSO is commonly used.

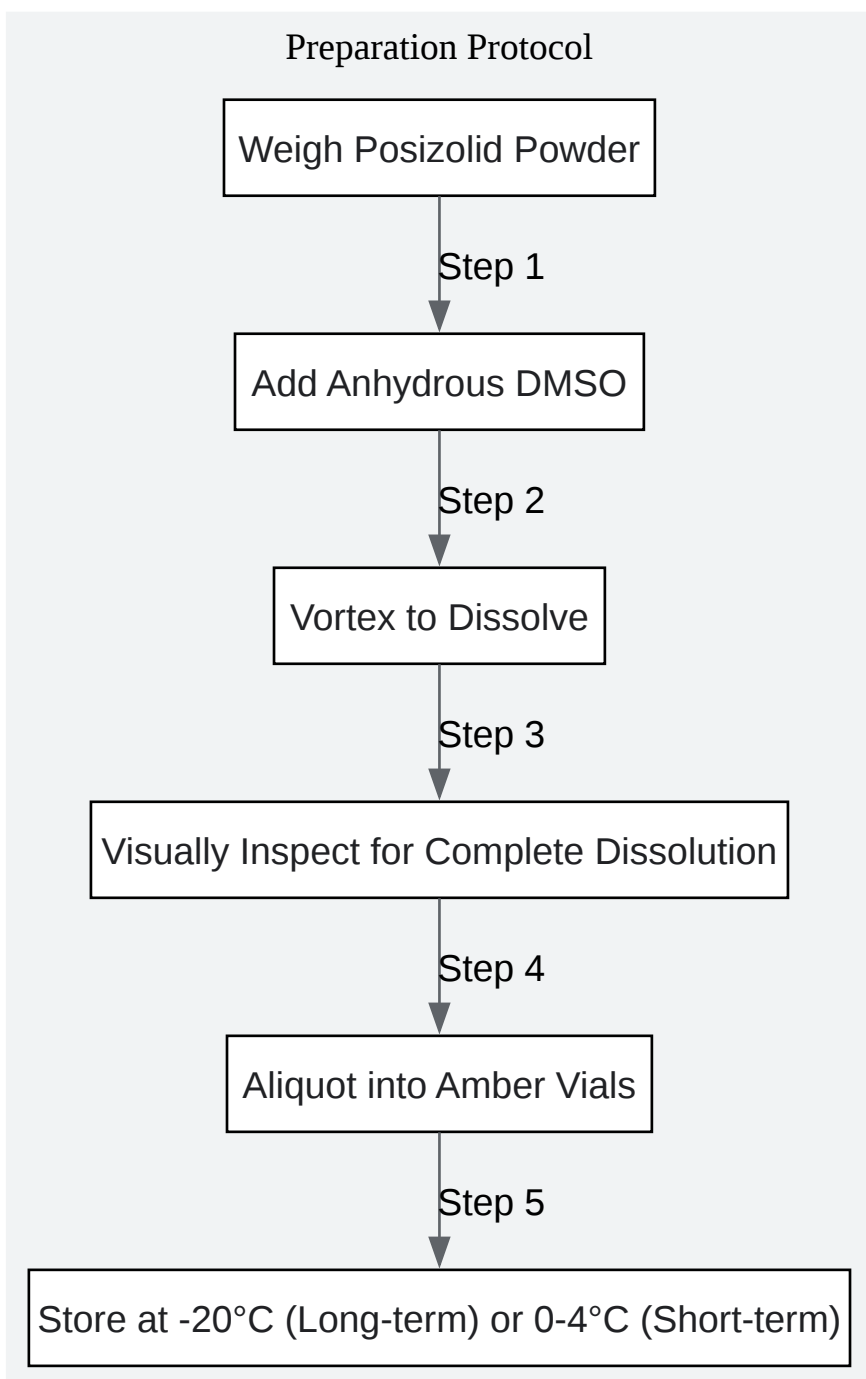
Materials

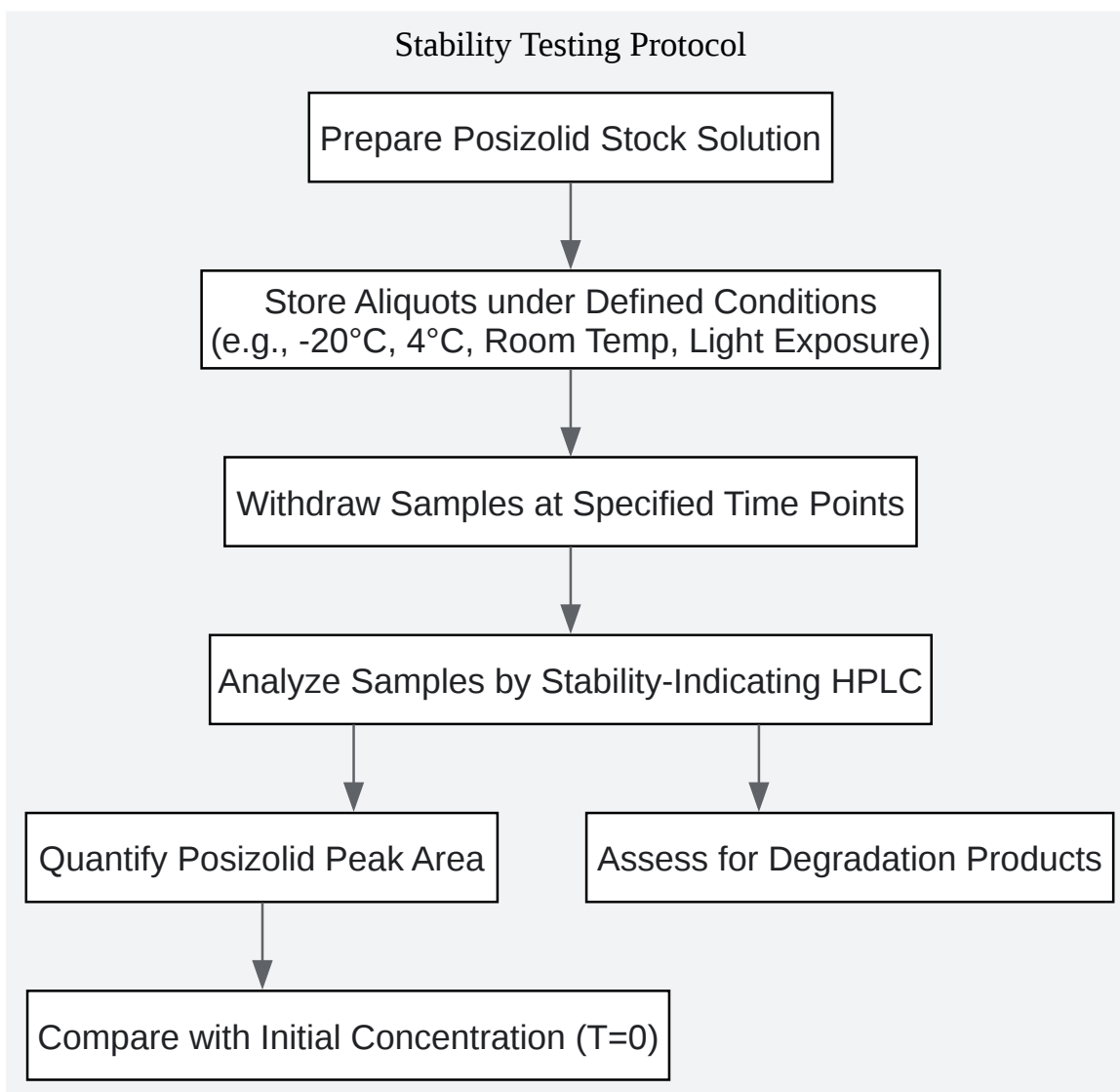
- **Posizolid** powder (>98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sterile serological pipettes and pipette tips

Protocol for Preparing a 10 mM Posizolid Stock Solution

- Calculate the required mass of **Posizolid**:
 - Molecular Weight (MW) of **Posizolid** = 465.41 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 465.41 \text{ g/mol} * 0.001 \text{ L} = 0.0046541 \text{ g} = 4.65 \text{ mg}$
- Weighing the **Posizolid**:
 - On a calibrated analytical balance, carefully weigh out 4.65 mg of **Posizolid** powder.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the vial containing the weighed **Posizolid**.
- Ensuring Complete Dissolution:
 - Cap the vial tightly and vortex the solution vigorously for at least one minute to ensure the compound is fully dissolved.
 - Visually inspect the solution to confirm that no solid particles are present.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term storage (months to years). For short-term storage (days to weeks), 0-4°C can be used.

Workflow for Posizolid Stock Solution Preparation





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References

- 1. [Posizolid - Wikipedia \[en.wikipedia.org\]](#)

- [2. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [3. Posizolid | C₂₁H₂₁F₂N₃O₇ | CID 213049 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Posizolid)
- To cite this document: BenchChem. [Application Notes and Protocols for Posizolid Stock Solution: Preparation and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1679054/docs#application-notes-and-protocols-for-posizolid-stock-solution-preparation-and-stability\]](https://www.benchchem.com/product/b1679054/docs#application-notes-and-protocols-for-posizolid-stock-solution-preparation-and-stability)

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